

Essential Procedures for the Proper Disposal of MK-28

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Compound of Interest

Compound Name: MK-28
Cat. No.: B8134312

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For Research Use Only: This document provides critical safety and logistical guidance for the proper disposal of the research chemical **MK-28**. Due to the absence of a specific Safety Data Sheet (SDS) with complete hazard information, **MK-28** and all associated waste must be handled as hazardous chemical waste. These procedures are based on established best practices for the safe handling and disposal of bioactive and potentially hazardous research compounds.

Researchers, scientists, and drug development professionals must adhere to these guidelines to ensure personal safety, prevent environmental contamination, and maintain regulatory compliance.

Core Principle: Treat MK-28 as Hazardous Waste

In the absence of comprehensive hazard data, all forms of **MK-28** waste—including the pure compound, solutions, and contaminated materials—must be managed and disposed of as hazardous chemical waste. It is imperative that **MK-28** is not disposed of down the drain or in regular trash.^{[1][2][3]}

Chemical and Physical Properties of MK-28

A complete, official Safety Data Sheet (SDS) for **MK-28** is not readily available. The following information has been compiled from suppliers of the research compound.

Property	Value
Chemical Name	Not consistently provided; often referred to as MK-28
CAS Number	864388-65-8[4][5]
Molecular Formula	C ₂₄ H ₂₀ N ₄ O ₂ [4][5]
Molecular Weight	396.44 g/mol [4][5][6]
Description	A selective PERK agonist.[4][6][7]
Storage	Powder: -20°C for 3 years. In solvent: -80°C for 1 year.[5][6]
Solubility	Soluble in DMSO.[5][6]
Usage	For research purposes only. Not for human consumption.[6][7]

Note: The full hazard profile of **MK-28** has not been established. Researchers should handle this compound with the utmost caution, assuming it may be toxic.

Experimental Protocol: Disposal of MK-28

The following step-by-step protocol outlines the recommended procedures for the safe disposal of **MK-28** waste, based on general best practices for laboratory chemical disposal.[8][9]

Personal Protective Equipment (PPE) and Safety Precautions

- Always wear appropriate PPE, including a laboratory coat, safety goggles, and chemical-resistant gloves (e.g., nitrile) when handling **MK-28**.[8]
- Conduct all handling and waste packaging in a well-ventilated area, preferably within a chemical fume hood, to minimize inhalation exposure.[8]

- Ensure that an emergency eyewash station and safety shower are readily accessible.[8]

Waste Segregation and Collection

Proper segregation of different waste streams is crucial for safe and compliant disposal.[9]

- Solid Waste:
 - Collect unused or expired **MK-28** powder, as well as contaminated consumables (e.g., weigh boats, pipette tips, gloves), in a dedicated and clearly labeled hazardous waste container.[8][9]
 - The container must be made of a compatible material (e.g., high-density polyethylene) and have a secure, tight-fitting lid.[8]
 - Label the container with "Hazardous Waste," the full chemical name "**MK-28**," and "Solid." [9]
- Liquid Waste:
 - Collect all solutions containing **MK-28** (e.g., in DMSO) in a dedicated, leak-proof hazardous waste container for liquid chemical waste.[8][9]
 - Ensure the container is made of a compatible material.
 - Label the container with "Hazardous Waste," the chemical name "**MK-28**," the solvent used (e.g., "in DMSO"), and the approximate concentration.[8]
 - Do not mix incompatible waste streams.[2]

Waste Storage

- Store all sealed hazardous waste containers in a designated, secure, and well-ventilated Satellite Accumulation Area (SAA).[9][10]
- The storage area should be away from incompatible chemicals, heat sources, and direct sunlight.[8]

- Utilize secondary containment for all liquid waste containers to prevent spills.[2]
- Maintain a log of the accumulated waste.[8]

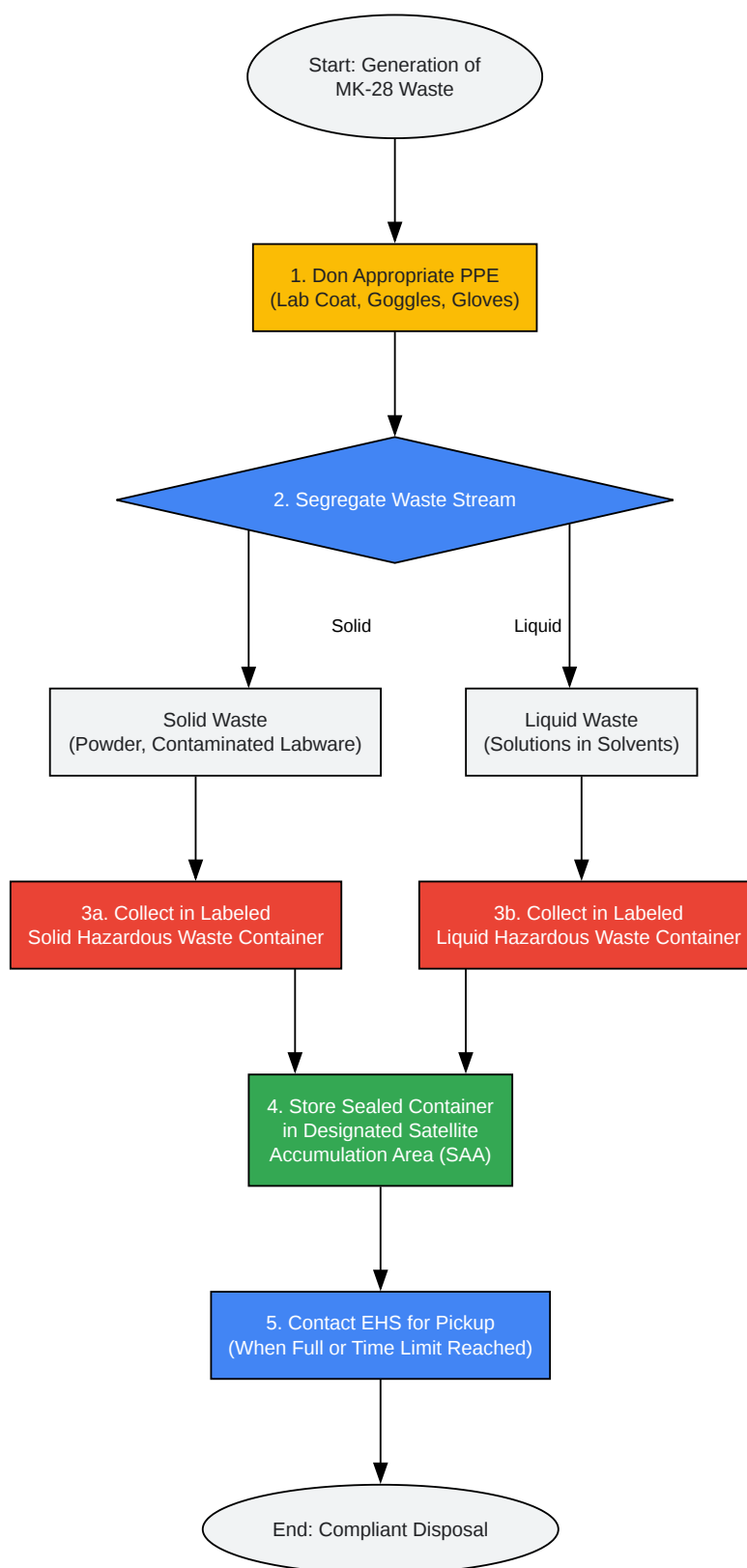
Disposal

- All waste containing **MK-28** must be disposed of through your institution's Environmental Health and Safety (EHS) office or a licensed hazardous waste disposal contractor.[8]
- Do not attempt to treat or neutralize the chemical waste unless it is a specifically approved procedure by your EHS department.
- Once a waste container is full, or has been stored for the maximum allowable time according to your institution's policy, contact your EHS department to arrange for a hazardous waste pickup.[9]
- Provide the waste disposal contractor with a completed hazardous waste manifest that accurately describes the contents of the waste containers.[8]

Mandatory Visualizations

Logical Workflow for MK-28 Disposal

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **MK-28**.



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Caption: Workflow for the safe and compliant disposal of **MK-28** waste.

This information is intended to provide guidance and does not supersede the requirements of your institution's EHS policies or local regulations. Always consult with your EHS department for specific disposal instructions.

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